

A Technical Guide to the Myristoyl-CoA Synthesis Pathway in Mammalian Cells

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Compound of Interest

Compound Name: Myristoyl coenzyme A

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Abstract: Myristoylation, the covalent attachment of the 14-carbon saturated fatty acid myristate to the N-terminal glycine of a protein, is a critical lipid modification that governs protein localization, function, and stability. This process is fundamental to a vast array of cellular signaling pathways, including those involved in cell growth, differentiation, and oncogenesis. The availability of the activated fatty acid, myristoyl-coenzyme A (myristoyl-CoA), is the rate-limiting substrate for the N-myristoyltransferase (NMT) enzymes that catalyze this modification. Understanding the synthesis of myristoyl-CoA is therefore paramount for researchers in cell biology and professionals in drug development targeting myristoylation-dependent pathways. This technical guide provides an in-depth exploration of the myristoyl-CoA synthesis pathway in mammalian cells, detailing the key enzymes, their kinetics, subcellular locations, and relevant experimental methodologies.

The Core Pathway: From Myristic Acid to Protein Myristoylation

The journey from free myristic acid to a myristoylated protein involves two principal steps: the activation of myristic acid and its subsequent transfer to a target protein.

- **Fatty Acid Activation:** Myristic acid, either from dietary sources or de novo synthesis, is first activated to its high-energy thioester derivative, myristoyl-CoA. This ATP-dependent reaction is catalyzed by a family of enzymes known as Acyl-CoA Synthetases (ACSSs).

- Acyl Group Transfer: The myristoyl group is then transferred from myristoyl-CoA to the N-terminal glycine residue of a nascent or mature polypeptide chain. This reaction is catalyzed by N-myristoyltransferase (NMT).[\[1\]](#)[\[2\]](#)[\[3\]](#)

The synthesis of myristoyl-CoA is a crucial control point, linking fatty acid metabolism directly to protein modification and signal transduction.

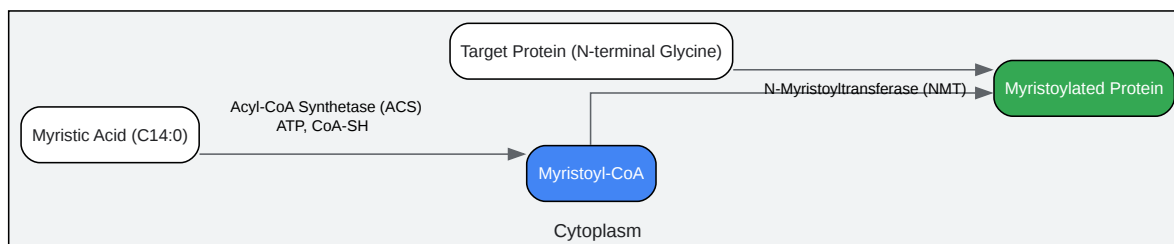


Figure 1: Overview of the Myristoylation Pathway

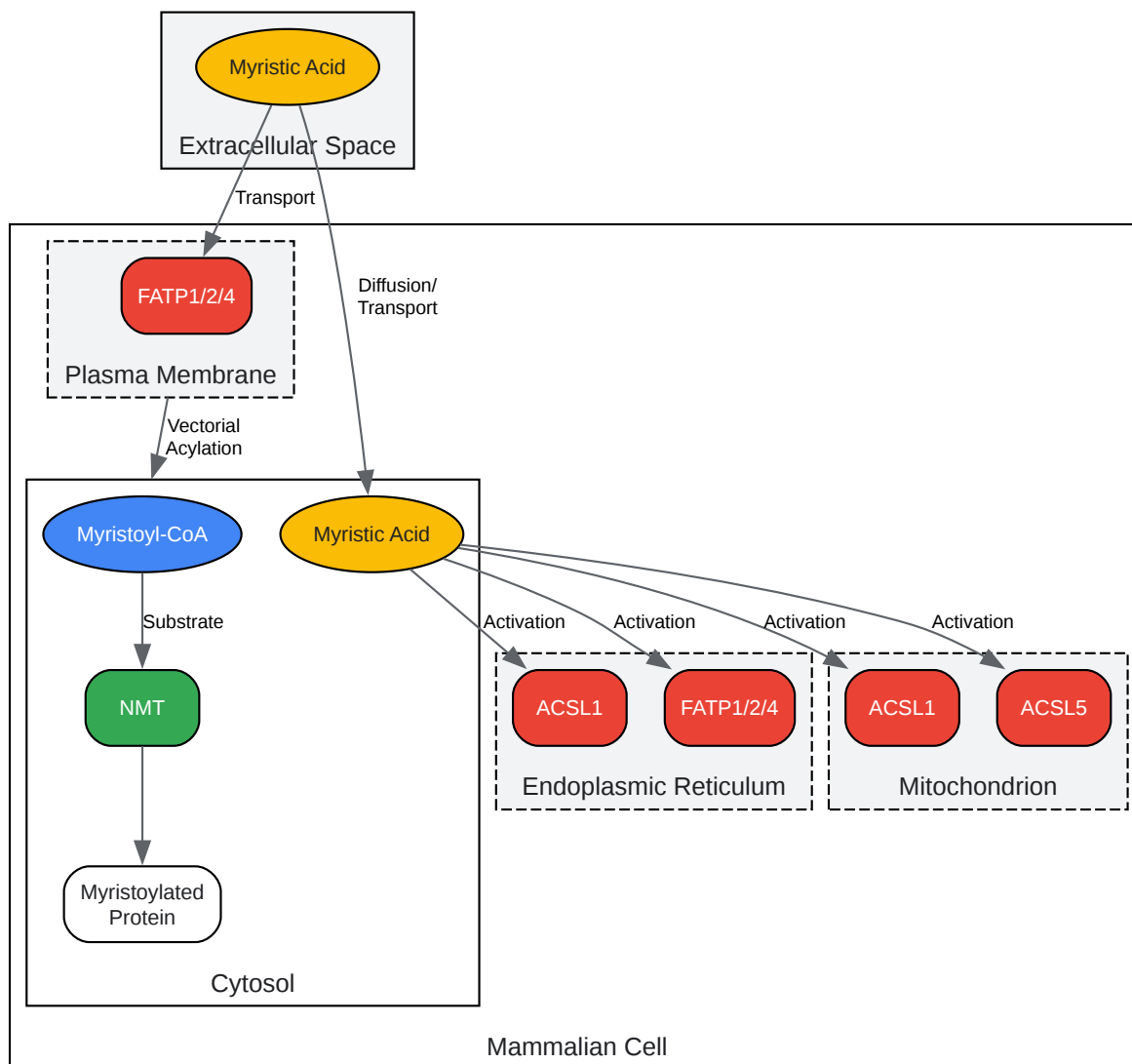


Figure 2: Subcellular Localization of Key Synthesis Enzymes

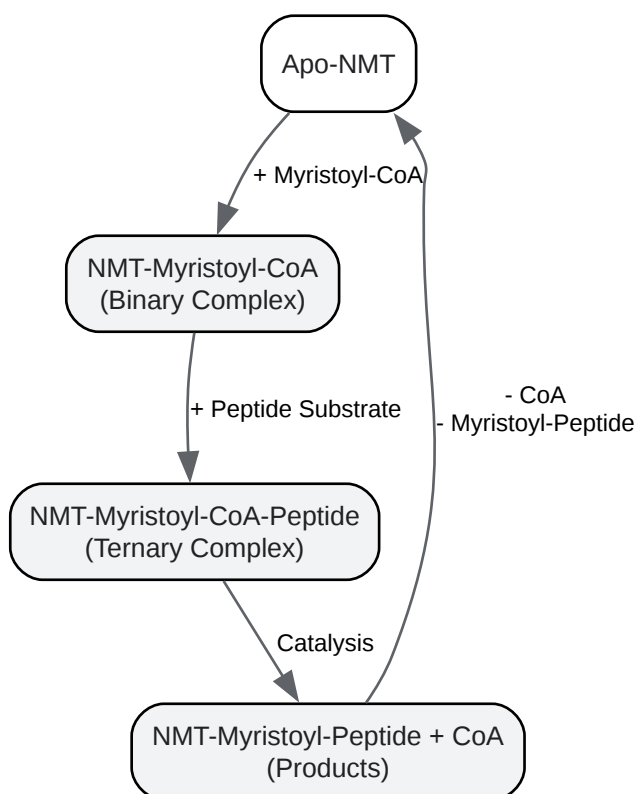


Figure 3: The Ordered Bi-Bi Catalytic Cycle of NMT

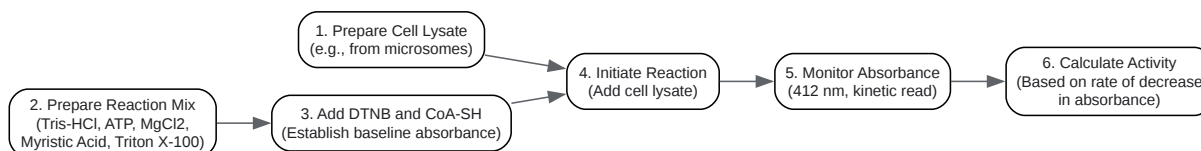


Figure 4: Workflow for Spectrophotometric ACS Assay

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- 3. Myristoylation - Wikipedia [en.wikipedia.org]
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